

Physical and chemical properties of acorone

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Compound of Interest

Compound Name: *Acorone*

Cat. No.: *B159258*

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Acorone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acorone is a naturally occurring sesquiterpenoid found in the rhizomes of *Acorus calamus* L., a plant with a long history of use in traditional medicine.^[1] This technical guide provides a detailed overview of the physical and chemical properties of **acorone**, methodologies for its isolation and characterization, and a summary of its known biological activities. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Acorone, with the CAS Registry Number 10121-28-5, is a spirocyclic sesquiterpene featuring a unique molecular architecture.^[1] Its chemical identity and key physical properties are summarized below.

Chemical Identification

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O ₂	[1]
Molecular Weight	236.35 g/mol	[1]
IUPAC Name	(1S,4R,5S,8R)-1,8-dimethyl-4-propan-2-ylspiro[4.5]decane-3,9-dione	[1][2]
Synonyms	Isoacorone, Acoron	[1]
CAS Number	10121-28-5	[1]
InChI	InChI=1S/C15H24O2/c1-9(2)14-12(16)7-11(4)15(14)6-5-10(3)13(17)8-15/h9-11,14H,5-8H2,1-4H3/t10-,11+,14+,15+/m1/s1	[1][2]
InChIKey	AGUISGUERLMHFF-PKIAMQTDSA-N	[2]
SMILES	C[C@@H]1CC[C@]2(CC1=O)--INVALID-LINK--C	[1][2]

Physical Properties

Experimental data for several physical properties of **acorone** are not readily available in the current literature. The following table includes calculated values, which should be considered as estimates.

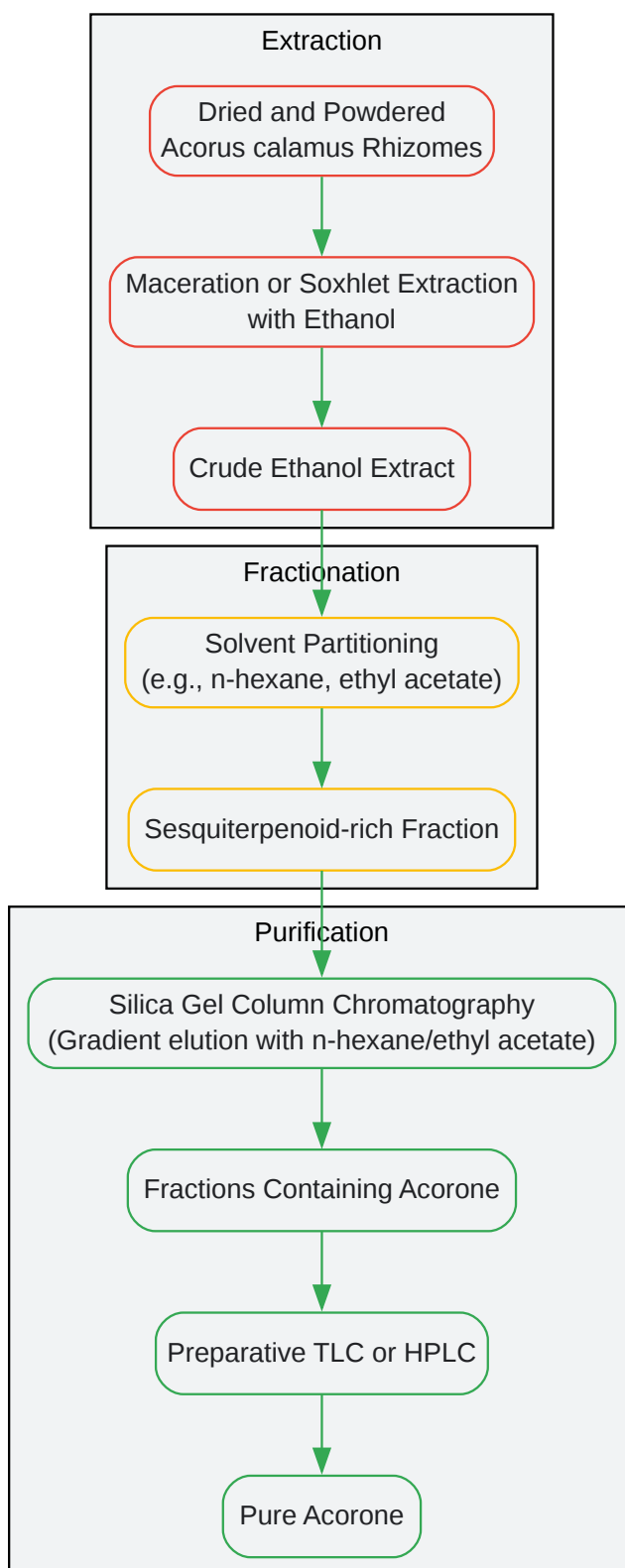
Property	Value	Source
Physical State	Solid	[1]
Melting Point	Not experimentally determined. Calculated: 699.26 K (426.11 °C)	[3]
Boiling Point	Not experimentally determined. Calculated: Not available	[3]
Water Solubility	Not experimentally determined. Calculated log ₁₀ (WS) = -3.24	[3]
Octanol/Water Partition Coefficient	Not experimentally determined. Calculated logP = 3.243	[3]
Kovats Retention Index	1771, 1813, 1820 (Semi-standard non-polar)	[2]

Experimental Protocols

Isolation of Acorone from Acorus calamus

The following is a general procedure for the isolation of sesquiterpenoids, including **acorone**, from the rhizomes of Acorus calamus, based on methodologies reported in the literature.[4][5][6][7][8]

Workflow for Isolation of **Acorone**



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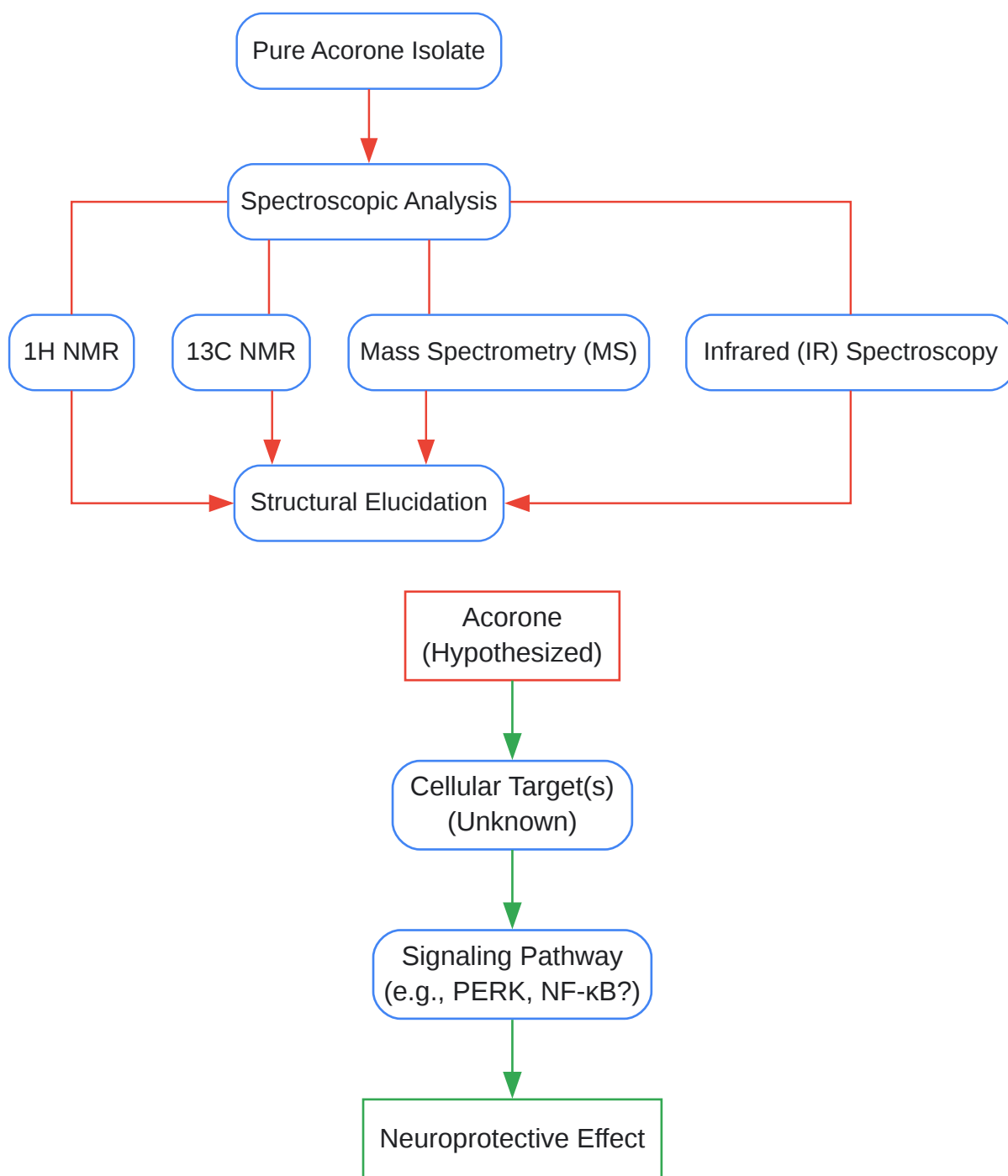
Caption: General workflow for the isolation of **acorone**.

- Extraction:
 - Air-dry the rhizomes of *Acorus calamus* and grind them into a fine powder.
 - Extract the powdered rhizomes with 95% ethanol at room temperature by maceration or using a Soxhlet apparatus.^{[4][5]}
 - Concentrate the ethanol extract under reduced pressure to obtain a crude extract.
- Fractionation:
 - Suspend the crude extract in water and partition it successively with solvents of increasing polarity, such as n-hexane and ethyl acetate, to separate compounds based on their polarity. Sesquiterpenoids like **acorone** are expected to be present in the less polar fractions.
- Purification:
 - Subject the sesquiterpenoid-rich fraction to column chromatography on silica gel.
 - Elute the column with a gradient of n-hexane and ethyl acetate.^[8]
 - Collect fractions and monitor them by thin-layer chromatography (TLC) to identify those containing **acorone**.
 - Combine the fractions containing the target compound and further purify them using preparative TLC or high-performance liquid chromatography (HPLC) to obtain pure **acorone**.

Characterization of Acorone

The structure of the isolated **acorone** can be confirmed using a combination of spectroscopic techniques.

Workflow for Characterization of **Acorone**



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